19F NMR Comparison Guide: 2-Fluorobenzenesulfonohydrazide

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Compound of Interest

Compound Name:	*2-fluorobenzene-1-sulfonohydrazide*
CAS No.:	*872848-12-9*
Cat. No.:	*B6146205*

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Executive Summary

2-Fluorobenzenesulfonohydrazide (CAS: 2923-96-8) is a critical intermediate in the synthesis of fluorinated heterocycles and a reagent for radical sulfonylations. Its structural integrity is best validated using 19F NMR spectroscopy, which provides a distinct diagnostic window free from the overlap issues common in 1H NMR.

This guide provides the specific chemical shift data, compares it against metabolic precursors and isomers, and establishes a self-validating protocol for monitoring its synthesis.

Technical Profile & Chemical Shift Data

Core Spectroscopic Signature

The fluorine atom in 2-fluorobenzenesulfonohydrazide is located ortho to the sulfonyl group. The electron-withdrawing nature of the sulfonyl moiety deshields the fluorine nucleus relative to fluorobenzene, but the hydrazide functionality moderates this effect compared to the sulfonyl chloride precursor.

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Parameter	Value / Range	Solvent	Notes
Target Shift ( )	-109.0 to -112.0 ppm	DMSO-d	Diagnostic signal; typically appears as a multiplet due to H-F coupling.
Multiplicity	Multiplet (m)	DMSO-d	Coupling to aromatic protons (,).
Starting Material	-102.6 ppm	DMSO-d	2-Fluorobenzenesulfonyl chloride (Precursor).
Reference Std	0.00 ppm	CFCl	Standard internal reference.[1]

> *Critical Distinction: Do not confuse this compound with 2-fluorophenylhydrazine, where the hydrazine group is directly attached to the ring (Ar-NHNH*
>
>). The latter exhibits a highly shielded signal around -133.9 ppm due to the electron-donating resonance of the nitrogen lone pair.

Comparative Analysis: Isomers & Derivatives

To ensure purity, the target signal must be distinguished from potential impurities (hydrolysis products) and positional isomers.

Table 1: Positional Isomer Comparison

Differentiation based on electronic environment (Inductive vs. Resonance).

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Compound	Structure	Approx.[1][2][3][4][5][6][7][8][9][10][11][12] (ppm)	Electronic Effect
2-Fluoro-	Ortho-substituted	-110 ± 2	Strong inductive deshielding by -SO -; Steric proximity.
3-Fluoro-	Meta-substituted	-111 ± 2	Weak inductive effect; minimal resonance interaction.
4-Fluoro-	Para-substituted	-105 ± 2	Resonance deshielding dominates; often distinct from ortho.

Table 2: Functional Group Tracking (Reaction Monitoring)

Use these values to track the conversion of Sulfonyl Chloride Sulfonohydrazide.

Species	Functional Group	(ppm)	Shift Direction	Status
Precursor	-SO Cl	-102.6	Downfield (Deshielded)	Starting Material
Target	-SO NHNH	-110.5	Upfield Shift (ppm)	Product
Impurity	-SO H	-113.0	Further Upfield	Hydrolysis Byproduct

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Experimental Protocol: Synthesis & Validation

Workflow Logic

The synthesis involves the nucleophilic substitution of the chloride by hydrazine. The reaction progress is monitored by the upfield shift of the fluorine signal.

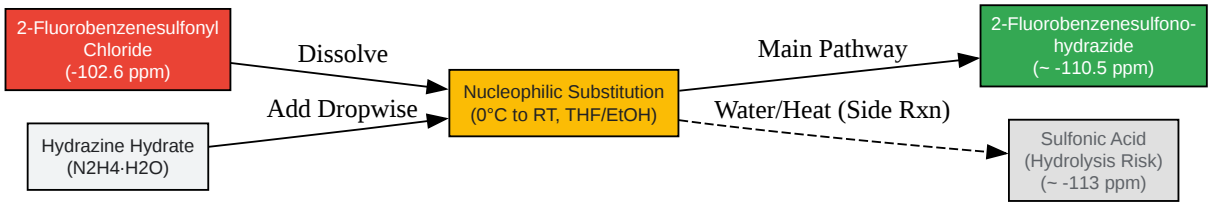

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Figure 1: Reaction pathway and spectroscopic tracking of the sulfonyl hydrazide synthesis.

Step-by-Step Validation Protocol

- Sample Preparation:
  - Dissolve ~10 mg of the isolated solid in 0.6 mL of DMSO-d
    .
  - Note: CDCl
    may be used, but solubility can be limited. DMSO ensures full solvation of the hydrazide moiety.
- Acquisition Parameters:
  - Nucleus: 19F (typically 376 MHz or 470 MHz).
  - Spectral Width: -50 ppm to -200 ppm.
  - Scans: 16–32 scans are sufficient due to high 19F sensitivity.

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- Decoupling: Run 1H-coupled 19F NMR if possible to observe the multiplet structure (confirmation of ortho position via coupling constants), or 1H-decoupled for a clean singlet/shift verification.

- Data Analysis:
  - Check for -102.6 ppm: Presence indicates unreacted sulfonyl chloride.
  - Check for -113.0 ppm: Presence indicates hydrolysis to sulfonic acid.
  - Confirm Target: A major peak centered between -109 and -112 ppm.

Troubleshooting & Impurities

Observation	Diagnosis	Remediation
Peak at -102 ppm	Unreacted Chloride	Reaction incomplete. Increase time or hydrazine equivalents.
Peak at -113 ppm	Sulfonic Acid	Moisture contamination. Ensure anhydrous hydrazine/solvents.
Peak at -134 ppm	Phenyl Hydrazine	Wrong Starting Material. You likely used 1-chloro-2-fluorobenzene instead of the sulfonyl chloride.
Multiple Peaks	Disulfonimide	Formation of (ArSO) NH dimer (rare with hydrazine, common with amides).

References

- Synthesis and Precursor Data
  - Title: Synthesis of sulfonyl chlorides from aryldiazonium salts mediated by heterogeneous potassium poly(heptazine imide)

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- Data Point: 2-fluorobenzenesulfonyl chloride 19F NMR shift (-102.59 ppm).
- Source:

- Hydrazide Derivative Characterization
  - Title: 4-(Arylthio)-1H-pyrazoles via One-Pot Reaction of Arylsulfonyl Hydrazides.[13]
  - Data Point: Synthesis and characterization of 2-fluorobenzenesulfonohydrazide (Compound 4 in SI).
  - Source:[13]

- General Fluorine Shift Tables
  - Title: 19F Chemical Shifts and Coupling Constants.[1][2][4][5][6][9]
  - Source:

- Comparative Hydrazine Data
  - Title: Chiral Discrimination of Monosaccharides Deriv
  - Data Point: 2-fluorophenylhydrazine shift (-133.9 ppm).
  - Source:

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